

Health and Safety Data for Diphenyl Adipate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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Disclaimer: A comprehensive search of publicly available scientific literature and chemical safety databases has revealed a significant lack of specific health and safety data for **Diphenyl Adipate**. There is no registered substance dossier containing detailed toxicological and ecotoxicological studies available. Therefore, a complete health and safety data sheet with quantitative data and detailed experimental protocols, as originally requested, cannot be compiled. This guide provides the limited available information on **Diphenyl Adipate** and includes data on its expected hydrolysis products, adipic acid and phenol, for precautionary purposes. The information on the hydrolysis products should not be used as a direct substitute for data on **Diphenyl Adipate** itself.

Chemical Identification and Physicochemical Properties

Diphenyl adipate is the diphenyl ester of adipic acid.[1][2] It belongs to the family of adipate esters, which are used in a variety of applications, including as plasticizers.[3]

Table 1: Identification and Physicochemical Properties of **Diphenyl Adipate**

Property	Value	Source(s)
Chemical Name	Diphenyl adipate	[1][2]
Synonyms	Diphenyl hexanedioate, Adipic acid, diphenyl ester	[1][4]
CAS Number	3195-37-7	[1][2]
Molecular Formula	C ₁₈ H ₁₈ O ₄	[1][2]
Molecular Weight	298.33 g/mol	[1][5]
Physical State	Solid (at standard conditions)	
Computed Properties		
XLogP3-AA	3.7	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	4	[1][5]
Rotatable Bond Count	9	[1]
Topological Polar Surface Area	52.6 Å ²	[1]

Hazard Identification and Classification

There is no official GHS classification for **Diphenyl Adipate** available in the searched databases.[1] Due to the lack of toxicological data, the hazards of **Diphenyl Adipate** have not been formally classified.

Toxicological Information

No specific toxicological studies (e.g., acute toxicity, skin/eye irritation, sensitization, mutagenicity, carcinogenicity, reproductive toxicity) for **Diphenyl Adipate** were found in the comprehensive literature search. In such data-poor situations, one point of consideration is the potential for the substance to break down (hydrolyze) into its constituent components.

Hydrolysis

In the presence of water, especially under acidic or basic conditions, esters can undergo hydrolysis. For **Diphenyl Adipate**, this reaction would yield adipic acid and phenol.[6]

Hydrolysis of **Diphenyl Adipate**.

Toxicological Profile of Hydrolysis Products

Given the potential for hydrolysis, the known hazards of adipic acid and phenol are presented below for informational and precautionary purposes.

Adipic acid is a solid that can cause serious eye irritation.[7][8][9][10] It may also cause skin and respiratory irritation.[7][11] It is not classified as a skin sensitizer, mutagen, or carcinogen.[7]

Table 2: Summary of Hazards for Adipic Acid

Endpoint	Result	Source(s)
Acute Oral Toxicity	Not classified as acutely toxic	
Skin Corrosion/Irritation	May cause slight skin irritation	[7]
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Category 2A)	[7][8][10][11]
Respiratory/Skin Sensitization	Not a skin sensitizer	[7]
Germ Cell Mutagenicity	Non-mutagenic	[7]
Carcinogenicity	Not carcinogenic	[7]
Reproductive Toxicity	Not a reproductive or developmental toxicant	[7]
STOT-Single Exposure	May cause respiratory irritation	[7]

Phenol is a toxic and corrosive substance.[12][13][14] It is toxic if swallowed, in contact with skin, or if inhaled.[13][14] It causes severe skin burns and eye damage.[13][15] Phenol is also

suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.[\[13\]](#)[\[15\]](#)

Table 3: Summary of Hazards for Phenol

Endpoint	Result	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic (GHS Category 3)	[13] [14]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (GHS Category 1B)	[13] [15]
Serious Eye Damage/Irritation	Causes severe eye damage	[13]
Respiratory/Skin Sensitization	Not known to cause sensitization	[15]
Germ Cell Mutagenicity	Suspected of causing genetic defects (GHS Category 2)	[13] [14] [15]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	[16]
Reproductive Toxicity	No definitive classification	
STOT-Single Exposure	Causes irritation to the respiratory tract	
STOT-Repeated Exposure	May cause damage to organs (GHS Category 2)	[13] [14]

First Aid Measures

Due to the lack of specific data for **Diphenyl Adipate**, first aid measures should be based on general chemical safety principles and the potential hazards of its hydrolysis products.

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention, especially considering the high dermal toxicity of phenol.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[\[9\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.[\[9\]](#)

Exposure Controls and Personal Protection

As no occupational exposure limits have been established for **Diphenyl Adipate**, it is prudent to handle it with a high degree of caution.

- **Engineering Controls:** Use in a well-ventilated area, preferably with local exhaust ventilation.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.[\[8\]](#)[\[9\]](#)
 - **Skin Protection:** Wear chemically resistant gloves and protective clothing to prevent skin contact.
 - **Respiratory Protection:** If engineering controls do not maintain airborne concentrations to a low level, a NIOSH-approved respirator may be necessary.

Ecological Information

No specific ecotoxicological data for **Diphenyl Adipate** was found. Adipate esters, in general, are susceptible to hydrolysis in aquatic environments.[3] The ecotoxicity of its hydrolysis products, particularly phenol, is a concern as phenol is toxic to aquatic life with long-lasting effects.[13]

Experimental Protocols

No experimental protocols for toxicological or ecotoxicological testing of **Diphenyl Adipate** were found in the searched literature. Standardized testing would need to be conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), to generate the necessary data for a comprehensive hazard assessment.

Conclusion

There is a significant data gap regarding the health and safety of **Diphenyl Adipate**. While it is a member of the generally low-toxicity adipate ester family, its hydrolysis to phenol is a point of concern that warrants cautious handling. A full assessment of its safety requires empirical testing. Researchers, scientists, and drug development professionals should handle this substance with appropriate protective measures until more definitive data becomes available.

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